

Diethylaluminum Ethoxide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylaluminum ethoxide

CAS No.: 1586-92-1

Cat. No.: B075409

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **diethylaluminum ethoxide**, a versatile organoaluminum compound. This document will cover its various synonyms and alternative names, its key chemical and physical properties, and its significant applications, particularly in the realm of polymerization catalysis.

Synonyms and Alternative Names

Diethylaluminum ethoxide is known by a variety of names in scientific literature and commercial listings. Understanding these different appellations is crucial for effective literature searches and material sourcing.

- Diethylaluminium Ethoxide
- Ethoxydiethylaluminum
- Aluminum, ethoxydiethyl-

- (Ethanolato)(diethyl)aluminium
- Diethylaluminum monoethoxide
- Diethylethoxyaluminum
- DEAL-E
- DEAL-OX

Chemical and Physical Properties

A summary of the key quantitative data for **diethylaluminum ethoxide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	1586-92-1	
Molecular Formula	C ₆ H ₁₅ AlO	
Molecular Weight	130.16 g/mol	
Appearance	Colorless liquid	
Density	0.851 g/mL at 25 °C	
Melting Point	2.5-4.5 °C	
Boiling Point	100-102 °C at 10 mmHg	
Flash Point	-18 °C (-0.4 °F)	
Solubility	Soluble in hydrocarbons and ether. Reacts violently with water.	

Applications in Polymerization

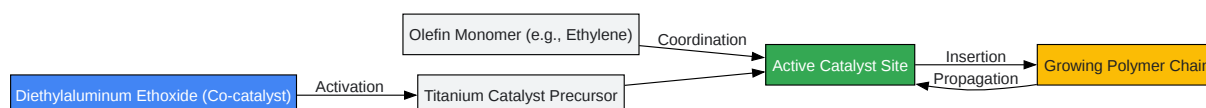
Diethylaluminum ethoxide is a key player in the field of polymer chemistry, primarily utilized as a catalyst or co-catalyst in various polymerization reactions. Its unique properties enable the

synthesis of polymers with controlled structures and molecular weights.

Ziegler-Natta Catalysis

In Ziegler-Natta polymerization, a widely used method for producing polyolefins like polyethylene and polypropylene, **diethylaluminum ethoxide** can function as a co-catalyst. The organoaluminum compound activates the transition metal catalyst (typically a titanium compound) to create active sites for polymerization.

The general mechanism involves the coordination and insertion of monomer units at the transition metal center, which is activated by the aluminum alkyl.



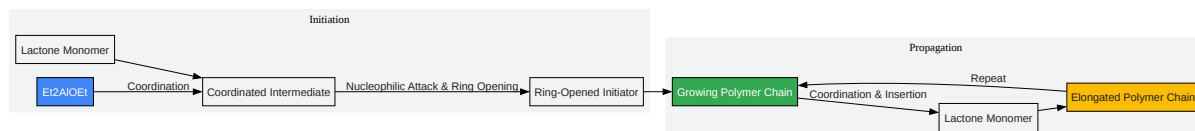
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A simplified workflow of Ziegler-Natta polymerization.

Ring-Opening Polymerization of Lactones

Diethylaluminum ethoxide is an effective initiator for the ring-opening polymerization (ROP) of cyclic esters, such as ϵ -caprolactone and lactide. This method is crucial for the synthesis of biodegradable polyesters like polycaprolactone (PCL) and polylactide (PLA), which have significant applications in the biomedical field for drug delivery systems, sutures, and tissue engineering scaffolds.

The polymerization is believed to proceed via a coordination-insertion mechanism. The aluminum center coordinates to the carbonyl oxygen of the lactone, activating it for nucleophilic attack by the ethoxide group. This initiates the polymerization, and subsequent monomer units are added to the growing polymer chain.



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Mechanism of lactone ring-opening polymerization.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and use of **diethylaluminum ethoxide** are often proprietary or published in specialized, peer-reviewed scientific journals. Access to these sources is typically subscription-based. However, a general outline for a laboratory-scale ring-opening polymerization of ϵ -caprolactone using **diethylaluminum ethoxide** as an initiator is provided below to illustrate the typical procedure.

Caution: **Diethylaluminum ethoxide** is pyrophoric and reacts violently with water. All manipulations must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) using appropriate Schlenk line or glovebox techniques.

Objective: To synthesize poly(ϵ -caprolactone) via ring-opening polymerization.

Materials:

- **Diethylaluminum ethoxide** solution in an inert solvent (e.g., toluene or hexane)
- ϵ -caprolactone, freshly distilled over calcium hydride
- Anhydrous toluene (or other suitable solvent)
- Dry glassware and magnetic stirrer

General Procedure:

- **Reactor Setup:** A dry Schlenk flask equipped with a magnetic stir bar is connected to a Schlenk line and thoroughly flame-dried under vacuum and backfilled with inert gas.
- **Monomer and Solvent Addition:** Anhydrous toluene and the desired amount of purified ϵ -caprolactone are added to the flask via syringe.
- **Initiator Injection:** The **diethylaluminum ethoxide** solution is carefully added to the stirred monomer solution via syringe. The molar ratio of monomer to initiator will determine the target molecular weight of the polymer.
- **Polymerization:** The reaction mixture is stirred at a specific temperature (e.g., room temperature or elevated temperatures) for a predetermined time to achieve the desired monomer conversion.
- **Termination and Precipitation:** The polymerization is quenched by the addition of a protic solvent, such as methanol or acidified methanol. The polymer is then precipitated by pouring the reaction mixture into a large volume of a non-solvent, such as cold methanol or hexane.
- **Purification and Drying:** The precipitated polymer is collected by filtration, washed with the non-solvent to remove any unreacted monomer and initiator residues, and dried under vacuum to a constant weight.

Characterization: The resulting polymer can be characterized by various techniques, including Gel Permeation Chromatography (GPC) to determine its molecular weight and polydispersity index (PDI), and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its chemical structure.

Safety Information

Diethylaluminum ethoxide is a hazardous chemical that requires careful handling. It is pyrophoric, meaning it can ignite spontaneously on contact with air. It also reacts violently with water, releasing flammable gases. It is corrosive and can cause severe skin burns and eye damage. Always consult the Safety Data Sheet (SDS) before handling this compound and use appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety

glasses, and gloves. All work should be conducted in a well-ventilated fume hood under an inert atmosphere.

- To cite this document: BenchChem. [Diethylaluminum Ethoxide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075409/docs#diethylaluminum-ethoxide-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b075409/docs#diethylaluminum-ethoxide-a-comprehensive-technical-guide)

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